

Penta-2,4-diene-1-thiol: An Obscure Compound with Limited Available Data

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Compound of Interest

Compound Name: Penta-2,4-diene-1-thiol

Cat. No.: B15469491

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CAS Number: 55317-82-3 Molecular Formula: C₅H₈S

Despite its defined chemical structure and registration, a comprehensive review of scientific literature and chemical databases reveals a significant lack of in-depth technical information for **Penta-2,4-diene-1-thiol**. While its basic identifiers are available, detailed experimental protocols, biological activity, and associated signaling pathways remain uncharacterized in publicly accessible resources.

Physicochemical Properties

A summary of the basic physicochemical properties of **Penta-2,4-diene-1-thiol** is presented below. This information is primarily derived from computational models and database entries.

Property	Value	Source
CAS Number	55317-82-3	PubChem
Molecular Formula	C ₅ H ₈ S	PubChem
Molecular Weight	100.19 g/mol	PubChem
IUPAC Name	penta-2,4-diene-1-thiol	PubChem

Synthesis and Reactivity

Specific, experimentally validated synthesis protocols for **Penta-2,4-diene-1-thiol** are not readily available in the surveyed literature. However, based on its structure as a diene-thiol, its synthesis could potentially be approached through methods common for creating similar unsaturated thiol compounds. General synthetic strategies for related compounds often involve multi-step processes that may include the introduction of a thiol group onto a diene backbone or the formation of the diene from a thiol-containing precursor.

The reactivity of **Penta-2,4-diene-1-thiol** can be inferred from its functional groups. The thiol group (-SH) is known to participate in various reactions, including oxidation to form disulfides and nucleophilic additions. The conjugated diene system suggests potential involvement in cycloaddition reactions, such as the Diels-Alder reaction.

Potential Biological Significance and Research Gaps

There is no specific information regarding the biological activity or mechanism of action of **Penta-2,4-diene-1-thiol** in the existing scientific literature. General classes of thiol-containing compounds and dienes have a wide range of biological activities, but any extrapolation to this specific molecule would be purely speculative.

The absence of published research on **Penta-2,4-diene-1-thiol** presents a significant knowledge gap. Future research would be necessary to determine its physicochemical properties, develop reliable synthetic methods, and investigate any potential biological effects. Such studies would be foundational for any consideration of this compound in the context of drug development or other scientific applications.

Conclusion

While the fundamental chemical identity of **Penta-2,4-diene-1-thiol** is established with a CAS number and molecular formula, it remains a largely unstudied compound. The lack of available data on its synthesis, experimental properties, and biological function makes it impossible to provide a detailed technical guide as requested. For researchers and drug development professionals, **Penta-2,4-diene-1-thiol** represents an unexplored area of chemical space that would require primary research to elucidate its characteristics and potential applications.

- To cite this document: BenchChem. [Penta-2,4-diene-1-thiol: An Obscure Compound with Limited Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15469491#cas-number-and-molecular-formula-of-penta-2-4-diene-1-thiol]

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